

Application of Ociperlimab in Hematological Malignancy Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ocipumaltib*
CAS No.: 2434602-26-1
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Introduction

Ociperlimab (BGB-A1217) is an investigational humanized monoclonal antibody that targets the T-cell immunoreceptor with immunoglobulin and ITIM domains (TIGIT), a key immune checkpoint inhibitor.[1] TIGIT is expressed on various immune cells, including activated T cells, regulatory T cells (Tregs), and natural killer (NK) cells.[2] Its ligands, such as CD155 (PVR), are often upregulated on the surface of tumor cells in various hematological malignancies.[3][4] The binding of TIGIT to its ligands initiates a signaling cascade that suppresses the anti-tumor activity of T cells and NK cells, contributing to immune evasion by cancer cells.[5]

Ociperlimab is designed to block this interaction, thereby restoring and enhancing the immune response against tumor cells.[2] While extensive clinical research has been conducted on ociperlimab in solid tumors, its application in hematological malignancies is an emerging area of investigation. Preclinical studies have demonstrated the potential of TIGIT blockade in various hematological cancer models, suggesting that ociperlimab could be a promising

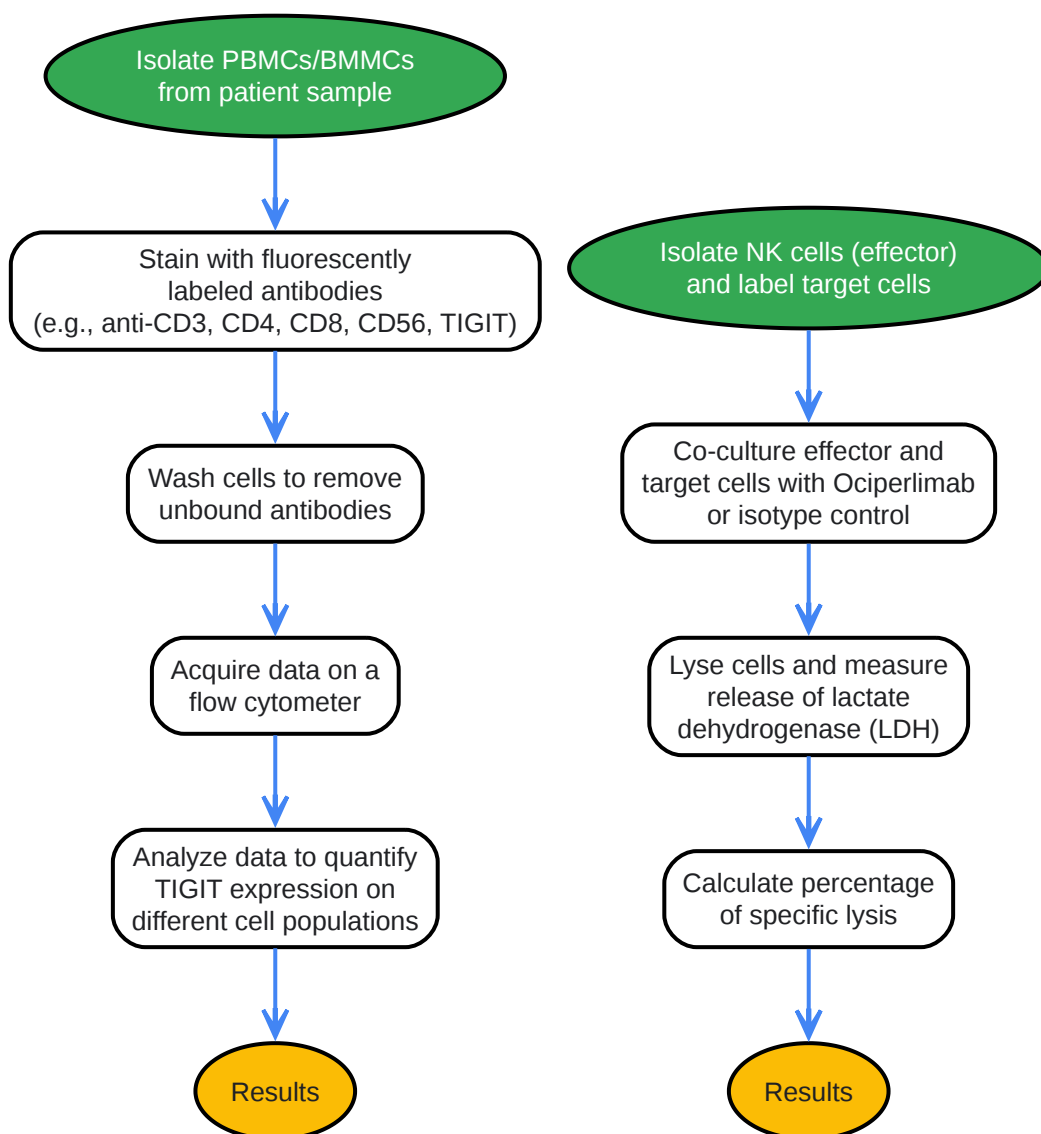
therapeutic agent in this setting, both as a monotherapy and in combination with other agents.
[3][6]

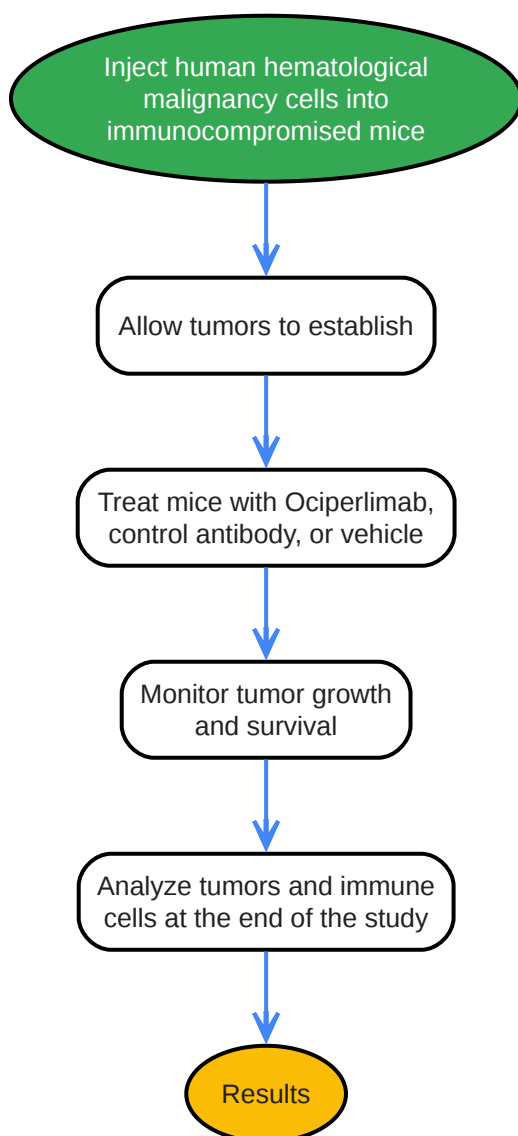
These application notes provide an overview of the mechanism of action of ociperlimab, summarize key preclinical data, and offer detailed protocols for in vitro and in vivo studies relevant to the investigation of ociperlimab in hematological malignancy research.

Mechanism of Action of Ociperlimab

Ociperlimab is a fully humanized IgG1 monoclonal antibody that binds with high affinity and specificity to the extracellular domain of human TIGIT.[1] Its mechanism of action is multifaceted:

- **Blockade of TIGIT-Ligand Interaction:** Ociperlimab physically obstructs the binding of TIGIT on immune cells to its ligands (CD155 and CD112) on tumor cells. This prevents the downstream inhibitory signaling cascade that would otherwise suppress T-cell and NK-cell function.[1][5]
- **Enhanced Co-stimulatory Signaling:** By preventing TIGIT from binding to its ligands, ociperlimab allows for increased interaction of the co-stimulatory receptor CD226 (DNAM-1) with the same ligands. CD226 signaling is crucial for T-cell and NK-cell activation and anti-tumor cytotoxicity.[2]
- **Fc-Mediated Effector Functions:** Ociperlimab possesses an intact Fc region, which can engage Fcγ receptors on other immune cells. This can lead to antibody-dependent cell-mediated cytotoxicity (ADCC) and antibody-dependent cellular phagocytosis (ADCP) of TIGIT-expressing cells, such as Tregs, further reducing immunosuppression within the tumor microenvironment.[1]





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